

Procedure for condensing diethyl butylethylmalonate with urea

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Compound of Interest

Compound Name: Diethyl butylethylmalonate

CAS No.: 596-76-9

Cat. No.: B057648

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Application Note: Synthesis of 5-Butyl-5-ethylbarbituric Acid (Butobarbital) via Condensation of **Diethyl Butylethylmalonate** with Urea

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the synthesis of 5-butyl-5-ethylbarbituric acid, a member of the barbiturate class of compounds, through the condensation of **diethyl butylethylmalonate** and urea. Barbiturates are derivatives of barbituric acid and are noted for their activity as central nervous system depressants.[1][2] The pharmacological properties of these compounds are highly dependent on the substituent groups at the C-5 position of the pyrimidine-2,4,6-trione ring.[1][2] This synthesis is a classic example of a twofold nucleophilic acyl substitution, a fundamental reaction in medicinal chemistry for creating the heterocyclic barbiturate core.[1][3] The protocol herein describes the in situ preparation of the sodium ethoxide base, the condensation reaction, and procedures for product isolation and purification.

Reaction Principle and Mechanism

The synthesis of barbiturates from a disubstituted malonic ester and urea is a well-established condensation reaction.[1][3] The core of this transformation relies on a strong base, typically sodium ethoxide (NaOEt), to facilitate a twofold nucleophilic acyl substitution.

Causality of Reagent Choice: Sodium ethoxide is employed as it is a sufficiently strong base to deprotonate urea, transforming it into a more potent nucleophile.[1] While commercially available, NaOEt is often prepared in situ by reacting sodium metal with absolute (anhydrous) ethanol.[4][5] This approach is often preferred as it ensures a fresh, water-free reagent, which is critical since sodium ethoxide readily hydrolyzes in the presence of moisture, which would compromise the reaction.[4]

The mechanism proceeds in several steps:

- **Base-Catalyzed Urea Activation:** Sodium ethoxide deprotonates urea, increasing its nucleophilicity.
- **Nucleophilic Acyl Substitution (x2):** The resulting urea anion attacks one of the electrophilic carbonyl carbons of the **diethyl butylethylmalonate**. This is followed by the elimination of an ethoxide ion. The process repeats on the second carbonyl group.
- **Cyclization:** The intermediate undergoes an intramolecular reaction to form the six-membered heterocyclic ring.
- **Protonation:** During the acidic workup, the sodium salt of the barbiturate is protonated to yield the final product.

The overall reaction is as follows: **(Diethyl butylethylmalonate) + (Urea) --[NaOEt, EtOH]--> (5-Butyl-5-ethylbarbituric acid Sodium Salt) --[HCl]--> (5-Butyl-5-ethylbarbituric acid)**

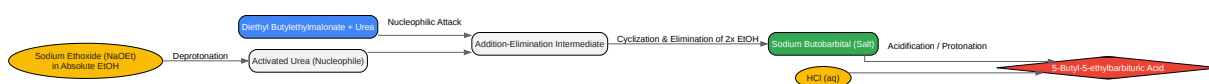


Fig. 1: Simplified Reaction Mechanism

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Caption: Fig. 1: Simplified Reaction Mechanism.

Experimental Protocol

This procedure is adapted from established methods for barbituric acid synthesis.[6][7][8]

Materials and Reagents

Reagent / Material	Molar Mass (g/mol)	Quantity	Moles (approx.)	Key Properties
Sodium Metal	22.99	5.2 g	0.225 gram-atom	Highly reactive with water, corrosive.[9][10]
Absolute Ethanol	46.07	250 mL	-	Anhydrous, flammable.
Diethyl butylethylmalonate	216.28	43.3 g	0.2 mol	-
Urea	60.06	13.2 g	0.22 mol	Must be thoroughly dried.
Concentrated HCl	36.46	~20-25 mL	-	Corrosive acid.
Distilled Water	18.02	~500 mL	-	For workup and washing.

Equipment

- 1000 mL Round-bottom flask
- Reflux condenser with a calcium chloride guard tube
- Heating mantle or oil bath

- Magnetic stirrer and stir bar
- Beakers and graduated cylinders
- Büchner funnel and filter flask
- pH indicator paper (e.g., litmus)

Step-by-Step Procedure

Part A: Preparation of Sodium Ethoxide Solution

- Setup: Assemble the 1000 mL round-bottom flask with a reflux condenser in a fume hood. [11] Ensure all glassware is thoroughly dried to prevent premature reaction of the sodium. Attach a calcium chloride guard tube to the top of the condenser to protect the reaction from atmospheric moisture.
- Sodium Addition: Add 250 mL of absolute ethanol to the flask. Carefully cut the sodium metal into small pieces, ensuring it is handled under an inert liquid like mineral oil. [11] Add the sodium pieces portion-wise to the ethanol.
- Reaction: The reaction of sodium with ethanol is exothermic and produces hydrogen gas. [5] [12] If the reaction becomes too vigorous, the flask can be cooled in an ice bath. [8] Allow the reaction to proceed until all the sodium has completely dissolved, forming a clear solution of sodium ethoxide in ethanol.

Part B: Condensation Reaction 4. Reagent Addition: Once the sodium ethoxide solution has cooled to near room temperature, add 43.3 g of **diethyl butylethylmalonate**. [6][7] In a separate beaker, dissolve 13.2 g of dry urea in a minimum amount of warm (~70°C) absolute ethanol and add this solution to the reaction flask. [6][13] 5. Reflux: Shake the mixture well to ensure homogeneity. [8] Heat the mixture to reflux using a heating mantle or oil bath (bath temperature ~110°C) for a minimum of 7 hours. [6][7][8] During this period, the sodium salt of butobarbital will precipitate as a white solid. [1][6]

Part C: Work-up and Isolation 6. Dissolution: After the reflux period, allow the mixture to cool slightly. Add approximately 450-500 mL of hot water (~50°C) to dissolve the precipitated sodium salt. [6][7][8] 7. Acidification: While stirring vigorously, carefully add concentrated HCl

dropwise. The goal is to protonate the barbiturate salt, causing the free acid (the final product) to precipitate out of the solution.[1] Continuously check the pH with litmus paper until the solution is distinctly acidic.[6][7] 8. Crystallization: Filter the hot solution to remove any insoluble impurities. Allow the filtrate to cool to room temperature and then place it in an ice bath overnight to maximize crystallization of the product.[6][7]

Part D: Purification and Drying 9. Collection: Collect the white crystalline product by vacuum filtration using a Büchner funnel.[6][7] 10. Washing: Wash the crystals on the filter with a small amount of cold water (~25-50 mL) to remove any residual acid and other water-soluble impurities.[8] 11. Drying: Dry the purified product in an oven at 100-110°C for 3-4 hours.[6][7] The final product should be a white crystalline solid. For higher purity, recrystallization can be performed.[14] Ethanol or ethanol-water mixtures are common solvents for recrystallizing barbiturates.[15]

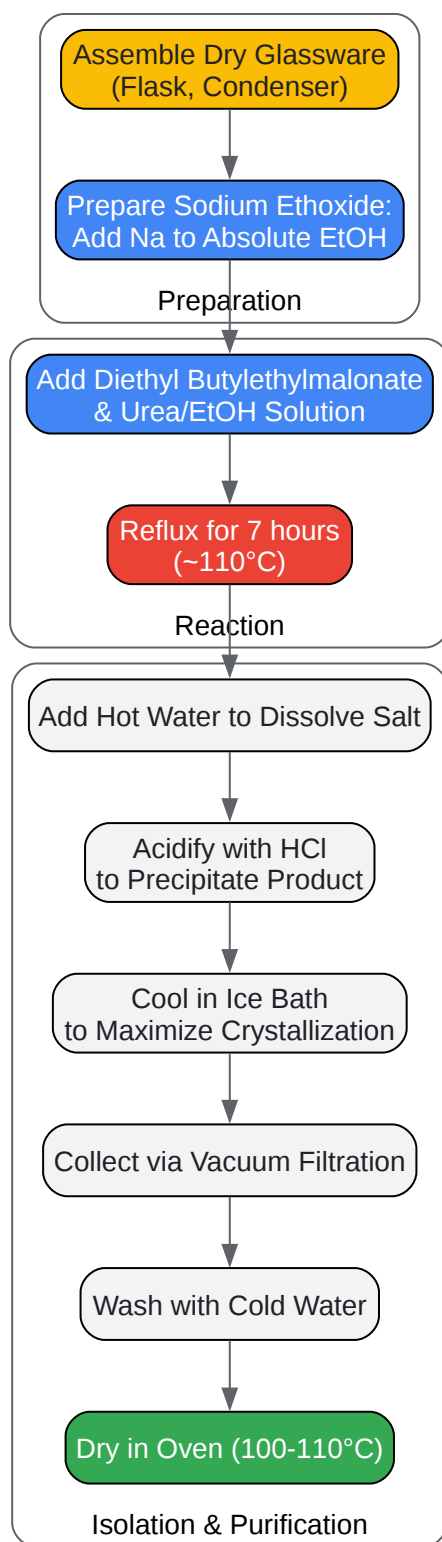


Fig. 2: Experimental Workflow

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Caption: Fig. 2: Experimental Workflow.

Safety Precautions

- **Sodium Metal:** Sodium reacts violently with water to produce flammable hydrogen gas and caustic sodium hydroxide.[16][17] It must be handled under an inert liquid (e.g., mineral oil) and away from any sources of water or moisture.[11] All work must be conducted in a chemical fume hood.[11] In case of fire, use a Class D fire extinguisher (dry sand); never use water, CO₂, or ABC extinguishers.[17]
- **Reagents:** Absolute ethanol is flammable. Concentrated HCl is highly corrosive. Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) at all times.[9][16]
- **Handling:** The reaction generates flammable hydrogen gas during the sodium ethoxide preparation and should be adequately ventilated in a fume hood.[17]
- **Product:** Barbiturates are controlled substances with potent physiological effects. Handle the final product with care and according to all applicable regulations.

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